

Comparative Metabolism of Chlorbromuron in Different Crop Species: A Scientific Guide

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Compound of Interest

Compound Name: **Chlorbromuron**

Cat. No.: **B083572**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the metabolism of the herbicide **Chlorbromuron** in various crop species. The information is compiled from scientific literature to offer an objective overview supported by experimental data. This document is intended to aid researchers in understanding the mechanisms of herbicide selectivity and detoxification in plants.

Introduction to Chlorbromuron Metabolism

Chlorbromuron, a substituted urea herbicide, is known for its selective control of annual grasses and broadleaf weeds. Its efficacy and crop safety are largely determined by the rate of its absorption, translocation, and subsequent metabolism within the plant. Differences in these metabolic processes among crop species are the primary basis for its selective action. The general metabolic pathway for **Chlorbromuron** in plants involves a three-step degradation process: demethylation, followed by a second demethylation, and finally deaminative-decarboxylation to produce an aniline molecule.

Comparative Quantitative Data

The following tables summarize the available quantitative data on **Chlorbromuron** metabolism in different crop species. It is important to note that direct comparative studies across a wide range of crops are limited in the available literature.

Table 1: Absorption and Translocation of Root-Fed ¹⁴C-Chlorbromuron

Crop Species	Susceptibility	¹⁴ C Recovered in Tops (% of Total Uptake)	¹⁴ C Recovered in Roots (% of Total Uptake)	Reference
Tomato (<i>Lycopersicum esculentum</i>)	Susceptible	High (Readily Translocated)	Low	
Carrot (<i>Daucus carota</i>)	Moderately Susceptible	Low (Not appreciably translocated)	High	
Coriander (<i>Coriandrum sativum</i>)	Resistant	Low (Not appreciably translocated)	High	

Table 2: Metabolism of ¹⁴C-Chlorbromuron in Tolerant vs. Susceptible Species

Crop Species	Susceptibility	Parent Chlorbromuron (% of Recovered ¹⁴ C in Shoots)	3-(3-chloro-4-bromophenyl)-1-methoxyurea (% of Recovered ¹⁴ C in Shoots)	Reference
Corn (<i>Zea mays</i>)	Tolerant	Lower	Higher (Major Metabolite)	
Cucumber (<i>Cucumis sativus</i>)	Susceptible	High (No evidence of metabolism)	Not Detected	

Note: Specific quantitative percentages for corn and cucumber were not available in the reviewed literature, but the relative differences were clearly stated.

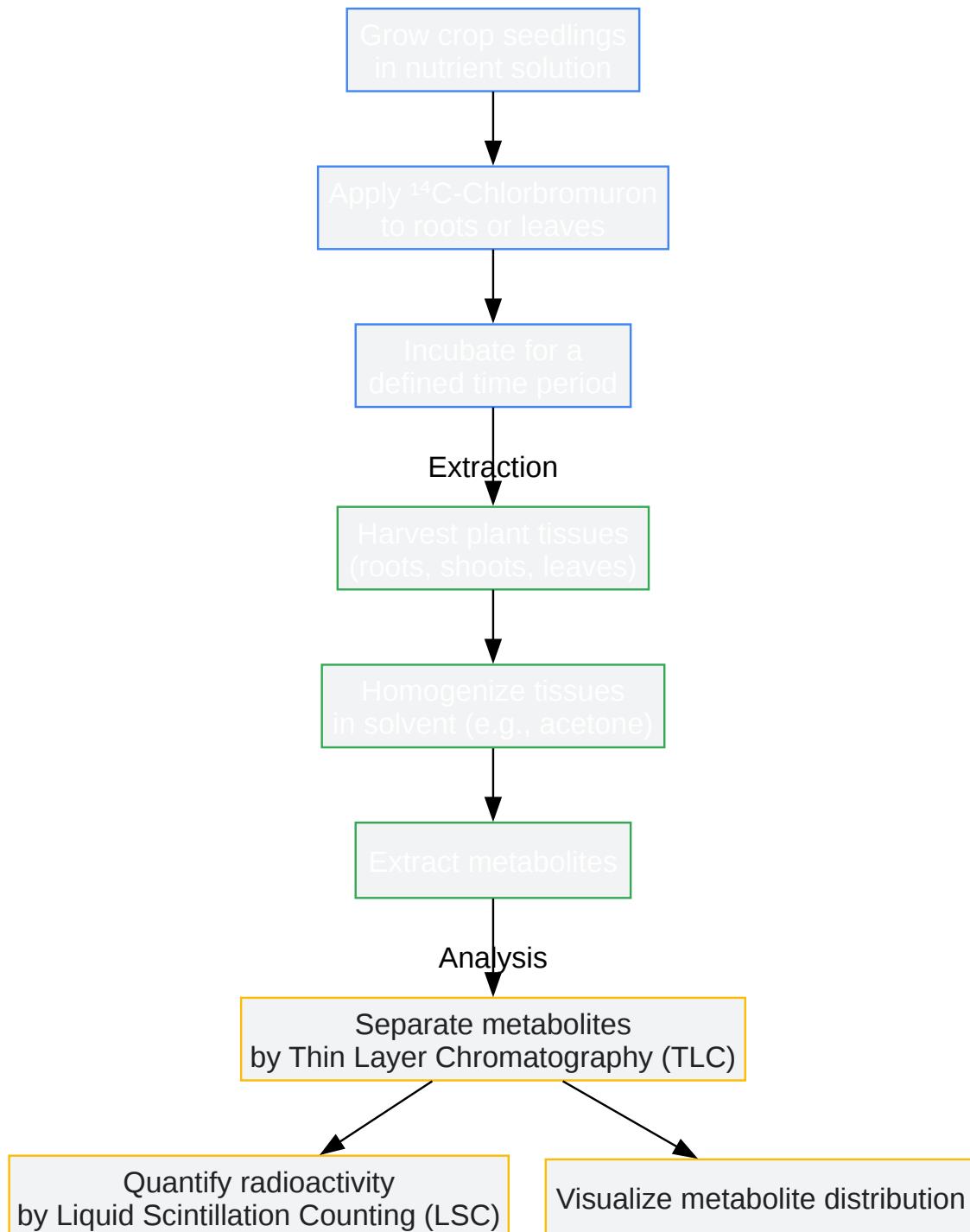
Metabolic Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the key metabolic pathways and experimental workflows described in the cited literature.

Metabolic Pathway of Chlorbromuron in Tolerant Crops



Plant Preparation and Treatment



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